

Unveiling Nature's Cadmium Sulfates: A Technical Guide to Drobecite, Voudourisite, and Lazaridisite

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Compound of Interest

Compound Name: *cadmium(2+);sulfate;octahydrate*

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This technical guide provides a comprehensive overview of the natural occurrence, crystallography, physicochemical properties, and potential toxicological implications of the rare cadmium sulfate minerals: drobecite, voudourisite, and lazardisite. This document is intended for researchers, scientists, and drug development professionals interested in the environmental behavior and biological interactions of cadmium-bearing minerals.

Introduction

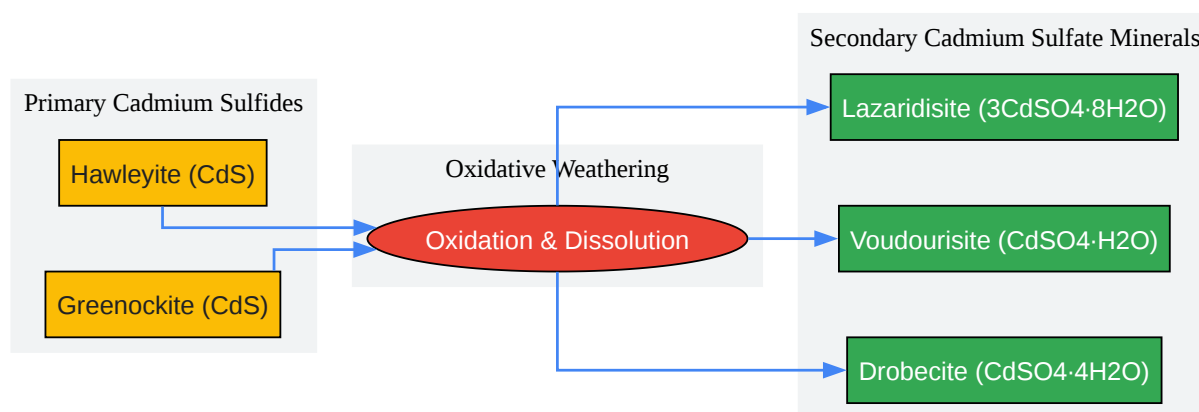
Cadmium sulfate minerals are exceptionally rare in nature, typically forming as secondary alteration products of primary cadmium-bearing sulfides. Their transient nature and limited occurrences make them a subject of scientific curiosity, particularly in understanding the geochemical cycling of cadmium and its potential bioavailability. This guide synthesizes the current knowledge on drobecite ($\text{CdSO}_4 \cdot 4\text{H}_2\text{O}$), voudourisite ($\text{CdSO}_4 \cdot \text{H}_2\text{O}$), and lazardisite ($3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$), with a focus on their quantitative properties and the experimental methods used for their characterization.

Natural Occurrence and Geological Formation

Drobecite, voudourisite, and lazardisite are secondary minerals that form through the oxidative weathering of primary cadmium sulfide minerals, such as greenockite and hawleyite (CdS),

which are commonly associated with zinc, lead, and copper ore deposits.[1][2][3][4] The formation of these hydrated cadmium sulfates is a key step in the mobilization of cadmium in the environment.

The type locality for all three minerals is the Esperanza Mine, Kaminiza mines, Lavreotiki, East Attica, Attica, Greece.[1][5] This location is a classic site for rare secondary minerals formed from the oxidation of Pb-Zn ores.[1] The geological setting involves the percolation of oxygenated meteoric water through sulfide-rich ore bodies, leading to the dissolution of primary sulfides and the subsequent precipitation of a variety of secondary sulfate minerals.



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Geological formation pathway of secondary cadmium sulfate minerals.

Physicochemical and Crystallographic Properties

The physicochemical and crystallographic properties of these minerals are crucial for understanding their stability and reactivity in the environment. The following tables summarize the key quantitative data available for each mineral.

Table 1: Physicochemical Properties of Cadmium Sulfate Minerals

Property	Drobecite	Voudourisite	Lazaridisite
Formula	CdSO ₄ ·4H ₂ O	CdSO ₄ ·H ₂ O	3CdSO ₄ ·8H ₂ O
Color	Colorless to light blue[5]	Colorless	Colorless[1]
Lustre	Vitreous[5]	Vitreous	Vitreous[1]
Hardness (Mohs)	~3[4]	~3[2][4]	~3[3][4]
Density (g/cm ³)	Not Determined	3.80 (measured), 3.838 (calculated)[2] [4]	3.10 (measured), 3.088 (calculated)[3] [4]

Table 2: Crystallographic Data for Cadmium Sulfate Minerals

Parameter	Drobecite	Voudourisite	Lazaridisite
Crystal System	Monoclinic[5]	Monoclinic	Monoclinic[1]
Space Group	P2 ₁ /m[5]	P2 ₁ /c[2][4]	C2/c[3][4]
a (Å)	6.5859[5]	7.633(2)[2][4]	14.813(3)[3][4]
b (Å)	14.329[5]	7.458(2)[2][4]	11.902(2)[3][4]
c (Å)	8.5712[5]	8.151(2)[2][4]	9.466(2)[3][4]
α (°)	90	90	90
β (°)	91.51[5]	122.35(1)[2][4]	97.38(1)[3][4]
γ (°)	90	90	90
Z	Not Reported	4[2]	4[3]
V (Å ³)	808.58[5]	392.0(2)[4]	1655.2(6)[4]

Experimental Protocols

The characterization of voudourisite and lazarisite by Rieck et al. (2019) involved several key analytical techniques. The detailed methodologies are crucial for the replication and validation

of these findings.

Electron Microprobe Analysis (EMPA)

- Instrument: JEOL JXA-8500F electron microprobe.
- Mode: Energy-dispersive spectroscopy (EDS).
- Operating Conditions:
 - Accelerating Voltage: 20 kV
 - Beam Current: 20 nA
 - Beam Diameter: 5-6 μm
- Analysis: Chemical analyses were performed on multiple spots for each mineral (6 for voudourisite and 9 for lazaridisite). The water content was not directly measured due to the small crystal size and was calculated by stoichiometry based on the crystal structure analysis.

Single-Crystal X-ray Diffraction (SC-XRD)

- Instrument: Nonius KappaCCD diffractometer.
- Radiation: MoK α radiation ($\lambda = 0.71073 \text{ \AA}$).
- Data Collection: Several sets of ϕ and ω scans were performed at room temperature.
- Structure Solution and Refinement: The crystal structures were solved and refined to determine the unit cell parameters, space group, and atomic positions.

Toxicological Implications and Cellular Signaling Pathways

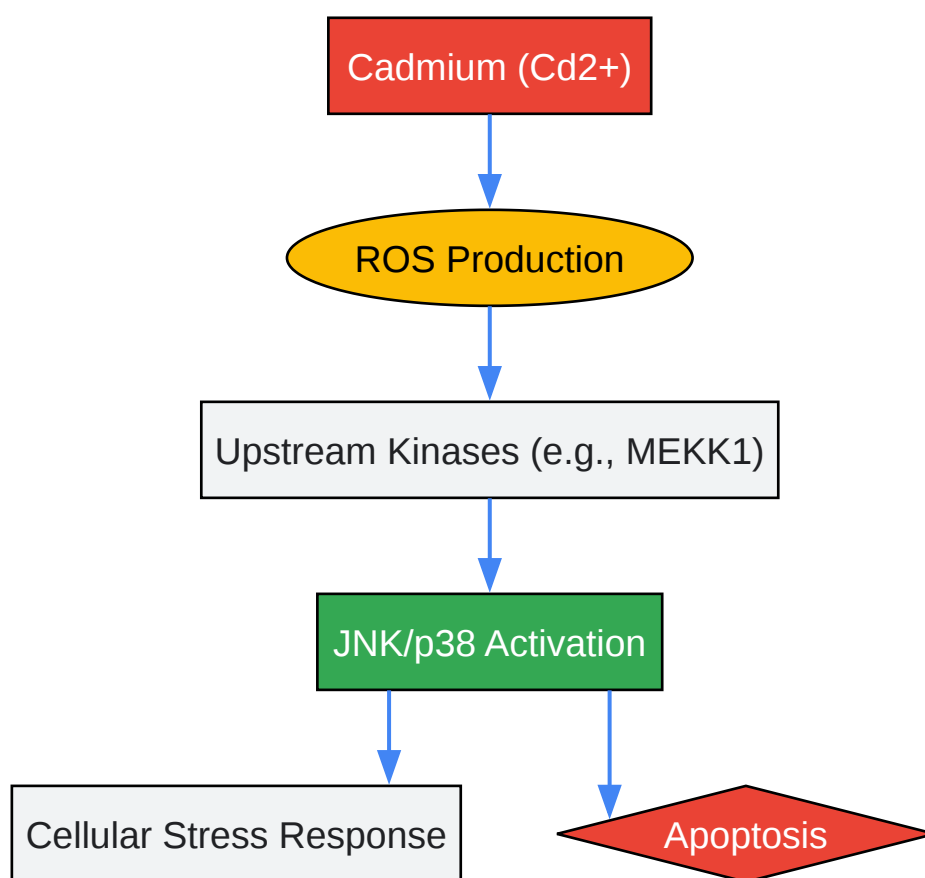
The dissolution of cadmium sulfate minerals in aqueous environments releases free cadmium ions (Cd^{2+}), which are known to be highly toxic to living organisms. While specific studies on the toxicological effects of drobecite, voudourisite, and lazaridisite are not available, the well-

documented cellular impacts of cadmium provide a framework for understanding their potential biological activity.

Cadmium ions can disrupt cellular processes through various mechanisms, including the induction of oxidative stress and interference with key signaling pathways. Two of the most affected pathways are the Mitogen-Activated Protein Kinase (MAPK) and the Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF-κB) pathways.

Cadmium and the MAPK Signaling Pathway

The MAPK pathway is a crucial signaling cascade involved in cell proliferation, differentiation, and apoptosis. Cadmium exposure can lead to the aberrant activation of the MAPK pathway, contributing to cellular stress and toxicity.

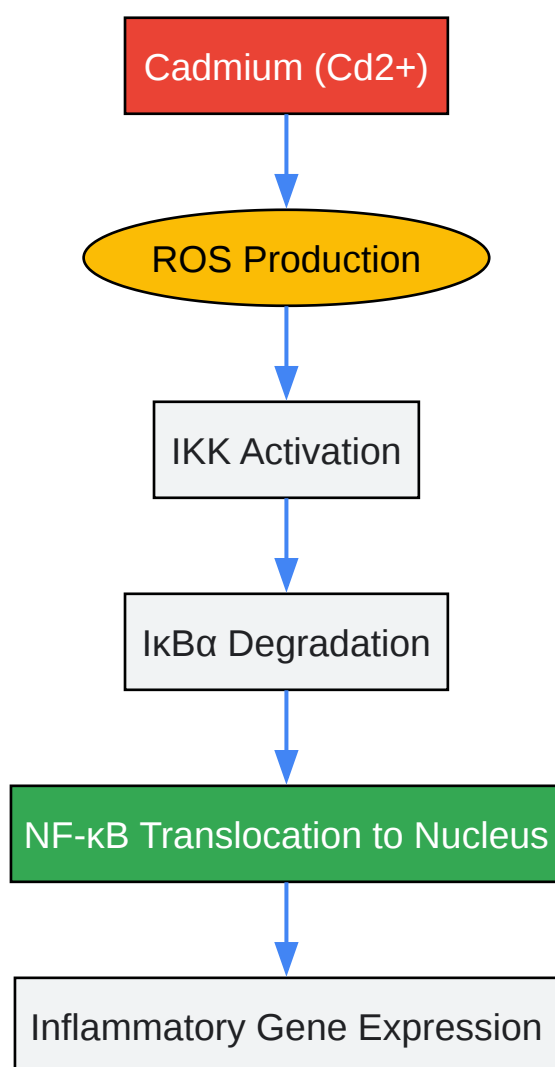


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Simplified diagram of cadmium-induced MAPK pathway activation.

Cadmium and the NF- κ B Signaling Pathway

The NF- κ B pathway plays a central role in regulating the immune and inflammatory responses. Cadmium can activate the NF- κ B pathway, leading to the production of pro-inflammatory cytokines and contributing to cellular damage.



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Simplified diagram of cadmium-induced NF- κ B pathway activation.

Conclusion

The naturally occurring cadmium sulfate minerals drobecite, voudourisite, and lazaridisite, while rare, provide valuable insights into the geochemical behavior of cadmium. Their formation through the weathering of primary sulfides highlights a key pathway for the environmental

mobilization of this toxic element. The detailed crystallographic and physicochemical data presented in this guide, along with the outlined experimental protocols, serve as a foundational resource for further research into the environmental fate and toxicological impact of these and other related cadmium-bearing minerals. Understanding the interaction of dissolved cadmium with cellular signaling pathways is critical for assessing the health risks associated with environmental cadmium exposure.

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- To cite this document: BenchChem. [Unveiling Nature's Cadmium Sulfates: A Technical Guide to Drobecite, Voudourisite, and Lazaridisite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090749#natural-occurrence-of-cadmium-sulfate-minerals]

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